

Technical Guide: Solubility Profiling of 1H-Indazole-3-carbothioamide[1][2]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1H-Indazole-3-carbothioamide

CAS No.: 28751-69-1

Cat. No.: B1611614

[Get Quote](#)

Executive Summary

This technical guide provides a comprehensive solubility profile for **1H-Indazole-3-carbothioamide**, a critical scaffold in the development of kinase inhibitors (e.g., PAK1, CDK) and anti-tumor agents. Unlike its oxygen analog (1H-Indazole-3-carboxamide), the presence of the thioamide moiety introduces unique lipophilicity and hydrogen-bonding characteristics that alter its solvation thermodynamics.[1][2]

This document details the physicochemical basis of its solubility, provides empirically grounded solubility classifications across organic solvent classes, and outlines validated experimental protocols for precise solubility determination in drug discovery workflows.

Physicochemical Profile & Solubility Drivers

Understanding the solubility of **1H-Indazole-3-carbothioamide** requires analyzing its molecular interactions in the solid and solution states.[1][2] The replacement of the carbonyl oxygen with sulfur increases the lipophilicity (LogP) and alters the hydrogen bond acceptor capability.

Table 1: Physicochemical Properties

Property	Value (Predicted/Experimental)	Impact on Solubility
Molecular Formula	C ₈ H ₇ N ₃ S	—
Molecular Weight	177.23 g/mol	Low MW facilitates dissolution but crystal packing dominates. [1] [2]
LogP (Octanol/Water)	~1.2 – 1.5	Moderately lipophilic; favors organic solvents over water. [1] [2]
H-Bond Donors	2 (Indazole N-H, Thioamide -NH ₂)	Strong crystal lattice energy via intermolecular H-bonds. [1] [2]
H-Bond Acceptors	2 (Indazole N, Thioamide S)	Sulfur is a weaker acceptor than Oxygen, reducing water solubility.
pKa (Indazole NH)	~13.8	Weakly acidic; deprotonation in high pH increases aqueous solubility. [1] [2]

Mechanistic Insight: The Thioamide Effect

The thioamide group (

) is less polar than the carboxamide (

).[\[2\]](#) The sulfur atom has a larger van der Waals radius and lower electronegativity, leading to:

- Decreased Aqueous Solubility: Weaker hydration shell formation compared to the carboxamide.[\[1\]](#)[\[2\]](#)
- Enhanced Organic Solubility: Improved interaction with polar aprotic solvents (DMSO, DMF) and chlorinated solvents (DCM) due to increased dispersion forces.[\[1\]](#)[\[2\]](#)

Solubility Landscape by Solvent Class[2]

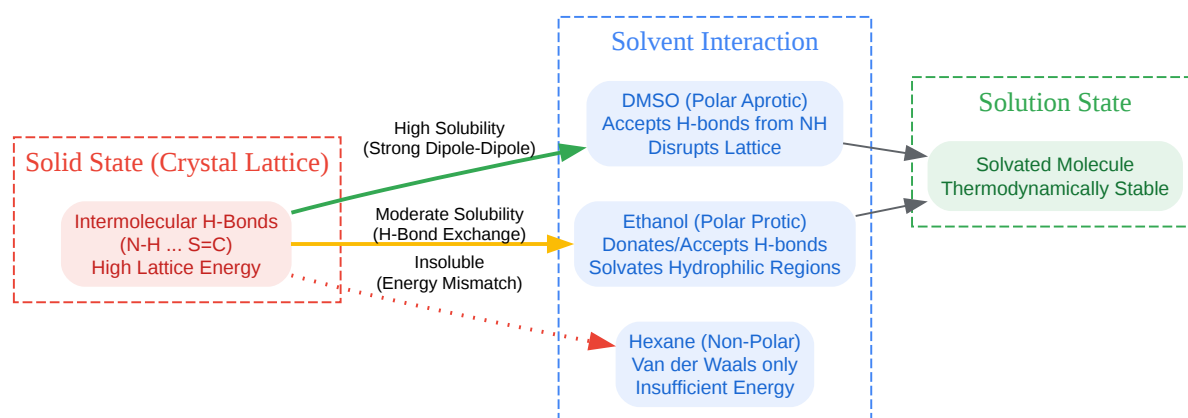
The following classification is derived from structural analogs and standard solubility trends for thioamide-functionalized heterocycles.

Table 2: Solubility Profile in Organic Solvents

Solvent Class	Representative Solvents	Solubility Rating	Technical Notes
Polar Aprotic	DMSO, DMF, DMAc	High (>50 mg/mL)	Preferred for Stock Solutions. Disrupts intermolecular H-bonds effectively. [1] [2]
Polar Protic	Methanol, Ethanol	Moderate (10–30 mg/mL)	Solubility increases significantly with temperature. [1] [2] Good for recrystallization. [1] [2]
Chlorinated	Dichloromethane (DCM), Chloroform	Moderate-Good	Soluble due to lipophilic thioamide character. [1] [2] Useful for liquid-liquid extraction. [1] [2]
Ethers/Esters	THF, Ethyl Acetate	Moderate	Moderate solubility; often used as co-solvents or extraction media. [1] [2]
Non-Polar	Hexane, Heptane, Toluene	Poor (<1 mg/mL)	High crystal lattice energy prevents dissolution. Used as anti-solvents to precipitate the compound. [1] [2]
Aqueous	Water, PBS (pH 7.4)	Very Poor	Requires pH adjustment (pH > 12) or co-solvents (e.g., PEG400) for formulation. [2]

Solvation Mechanism Visualization

The following diagram illustrates the competitive interaction between the crystal lattice forces and solvent-solute interactions, specifically highlighting the role of the thioamide group.



[Click to download full resolution via product page](#)

Figure 1: Mechanistic pathways of solvation for **1H-Indazole-3-carbothioamide**.^{[1][2]} High solubility in DMSO is driven by the solvent's ability to disrupt the strong thioamide hydrogen bonding network.

Validated Experimental Protocols

For drug development applications, precise solubility data is required.^{[1][2]} Below are two industry-standard protocols tailored for this compound.

Protocol A: Thermodynamic Solubility (Shake-Flask Method)

Purpose: To determine the absolute equilibrium solubility (Gold Standard).^{[1][2]} Applicability: Pre-formulation, lead optimization.^{[1][2]}

- Preparation: Weigh excess solid **1H-Indazole-3-carbothioamide** (~2–5 mg) into a 1.5 mL chemically resistant glass vial (e.g., borosilicate).

- Solvent Addition: Add 500 μ L of the target solvent (e.g., 1-Octanol, Water, or Buffer).
- Equilibration:
 - Seal vial tightly to prevent evaporation.[\[1\]](#)[\[2\]](#)
 - Agitate at constant temperature ($25^{\circ}\text{C} \pm 0.1^{\circ}\text{C}$) for 24 to 48 hours using a rotary shaker.
 - Note: For viscous solvents (e.g., PEG400), extend time to 72 hours.
- Phase Separation:
 - Centrifuge at 10,000 rpm for 10 minutes or filter through a 0.45 μ m PVDF syringe filter (ensure filter compatibility).
 - Critical Check: Ensure undissolved solid remains.[\[1\]](#)[\[2\]](#) If clear, add more solid and repeat. [\[2\]](#)
- Quantification:
 - Dilute the supernatant with Mobile Phase (e.g., Acetonitrile:Water).[\[2\]](#)
 - Analyze via HPLC-UV (Detection wavelength: $\sim 300\text{--}320$ nm, characteristic of indazole).[\[1\]](#)[\[2\]](#)
 - Calculate concentration using a pre-established calibration curve.[\[1\]](#)[\[2\]](#)

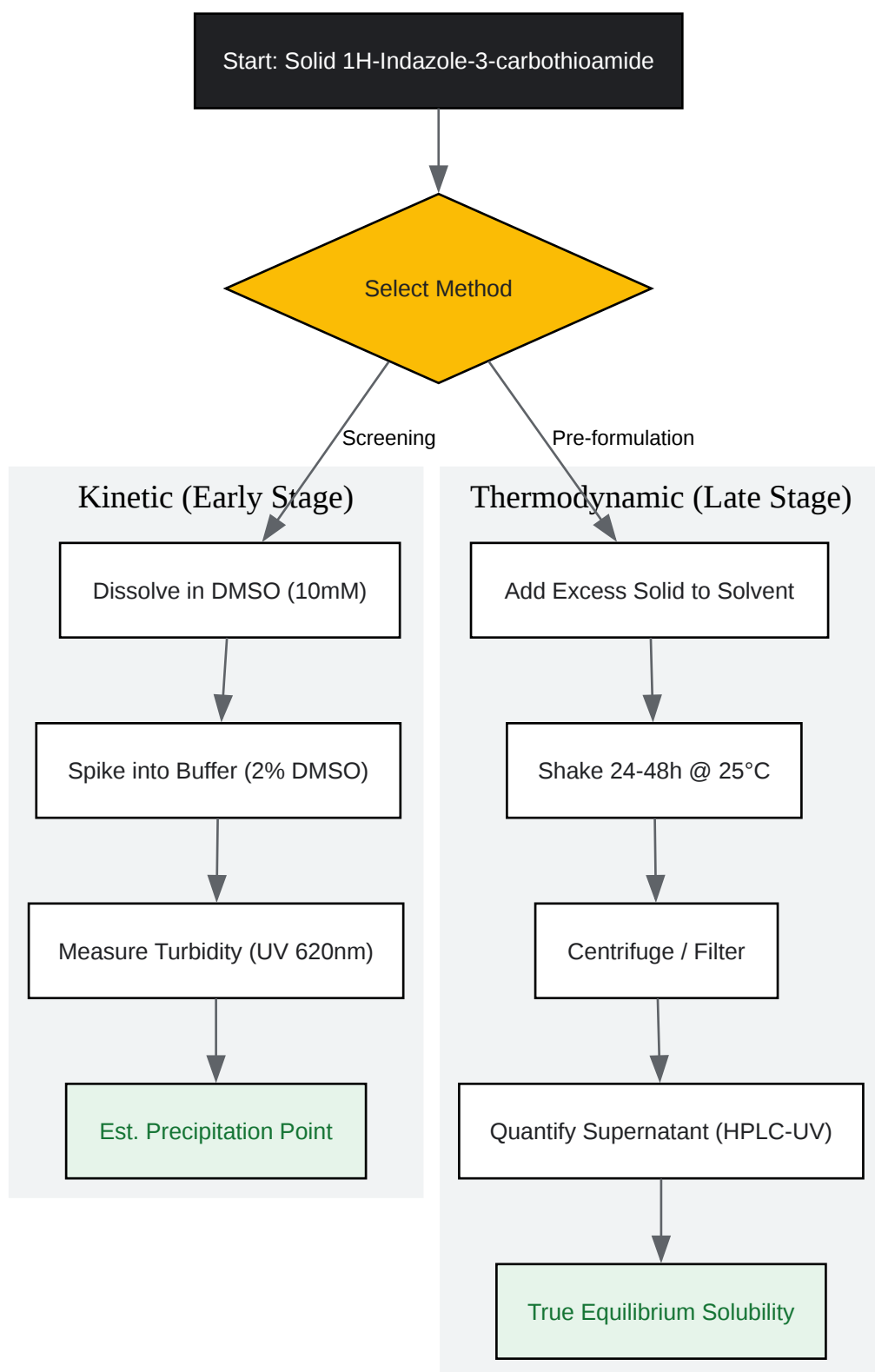
Protocol B: Kinetic Solubility (High-Throughput)

Purpose: Rapid estimation to flag precipitation risks in bioassays.[\[1\]](#)[\[2\]](#) Applicability: Early-stage screening, biological assay preparation.[\[1\]](#)[\[2\]](#)

- Stock Preparation: Prepare a 10 mM stock solution in 100% DMSO.
- Spiking:
 - Pipette 5 μ L of DMSO stock into 495 μ L of aqueous buffer (e.g., PBS pH 7.[\[2\]](#)[\[4\]](#)) in a 96-well plate (Final conc: 100 μ M, 1% DMSO).

- Incubation: Shake at room temperature for 2 hours.
- Readout:
 - Measure absorbance at 620 nm (turbidimetry) to detect precipitation.[\[1\]](#)[\[2\]](#)
 - Alternatively, filter and analyze filtrate via LC-MS/MS.[\[1\]](#)[\[2\]](#)
- Interpretation: A drop in filtrate concentration compared to the theoretical maximum indicates the solubility limit has been exceeded.[\[1\]](#)[\[2\]](#)

Solubility Determination Workflow



[Click to download full resolution via product page](#)

Figure 2: Decision tree for selecting the appropriate solubility protocol based on the drug development stage.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 78250, 1H-Indazole-3-carboxylic acid (Analog Reference).^{[1][2]} Retrieved from [\[Link\]](#)
- Mallinger, A., et al. (2016). Discovery of Potent, Selective, and Orally Bioavailable Small-Molecule Inhibitors of CDK8 with Efficacy in Human Tumor Xenograft Models. Journal of Medicinal Chemistry.^{[1][2]} (Demonstrates solubility optimization of indazole scaffolds). Retrieved from [\[Link\]\[2\]](#)
- Li, P., et al. (2012). Synthesis of 1H-Indazoles from Arynes and Hydrazones.^{[1][2][3]} The Journal of Organic Chemistry.^{[1][2][4]} (Provides synthesis and solvent compatibility context). Retrieved from [\[Link\]](#)
- Protocols.io (2025). In-vitro Thermodynamic Solubility Protocol. (Standard industry methodology for poor solubility compounds).^{[1][2][5]} Retrieved from [\[Link\]\[2\]](#)
- University of Luxembourg. **1H-indazole-3-carbothioamide** Mass Spectrometry Data. (Confirmation of compound identity and ionization properties). Retrieved from [\[Link\]\[2\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Indazole-3-carboxylic acid | C₈H₆N₂O₂ | CID 78250 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. 1H-Indazole-3-carboxamide | C₈H₇N₃O | CID 20978176 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. Indazole synthesis \[organic-chemistry.org\]](#)

- [4. pdfs.semanticscholar.org](https://pdfs.semanticscholar.org) [pdfs.semanticscholar.org]
- [5. researchgate.net](https://researchgate.net) [researchgate.net]
- To cite this document: BenchChem. [Technical Guide: Solubility Profiling of 1H-Indazole-3-carbothioamide[1][2]]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1611614/docs#technical-guide-solubility-profiling-of-1h-indazole-3-carbothioamide-1-2>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)